

4-Bromo-2-methylbenzenesulfonyl chloride physical properties

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Compound of Interest

Compound Name: 4-Bromo-2-methylbenzenesulfonyl chloride

Cat. No.: B051797

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An In-depth Technical Guide to the Physical Properties of **4-Bromo-2-methylbenzenesulfonyl Chloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is paramount for their effective and safe utilization. This guide provides a detailed overview of the physical properties of **4-Bromo-2-methylbenzenesulfonyl chloride**, a key intermediate in organic synthesis.

Core Physical and Chemical Identifiers

4-Bromo-2-methylbenzenesulfonyl chloride, with CAS number 139937-37-4, is a sulfonyl chloride derivative of a substituted aromatic compound.^{[1][2][3]} It is primarily utilized in synthetic organic chemistry, for instance, in the preparation of N-acetyl-2-carboxybenzenesulfonamides which act as cyclooxygenase-2 (COX-2) inhibitors.^[2]

Quantitative Physical Properties

The physical characteristics of **4-Bromo-2-methylbenzenesulfonyl chloride** are summarized in the table below. These properties are crucial for determining appropriate storage, handling, and reaction conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrClO ₂ S	[1] [2] [3]
Molecular Weight	269.54 g/mol	[1] [3]
Melting Point	62-67 °C	[1] [2]
Boiling Point	164 °C at 15 mmHg	[2]
Density (Predicted)	1.700 ± 0.06 g/cm ³	[2]
Appearance	White crystalline solid	[1] [2] [4]
Sensitivity	Moisture sensitive	[2]
Storage Temperature	2-8°C under inert gas	[2]

Experimental Protocols

Detailed experimental procedures for the determination of all physical properties are not readily available in the public domain. However, standard analytical techniques are employed.

Melting Point Determination (General Protocol)

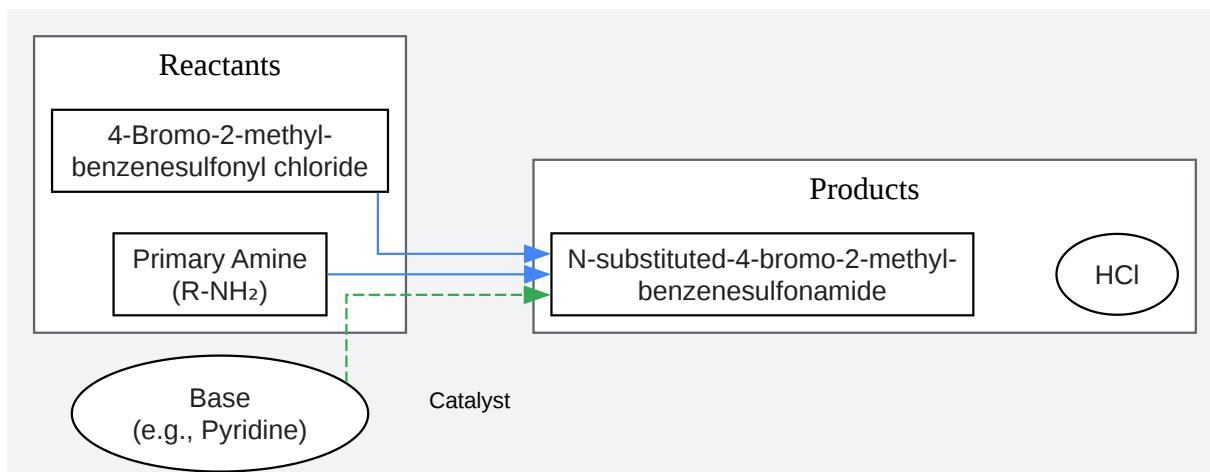
The melting point of a crystalline solid like **4-Bromo-2-methylbenzenesulfonyl chloride** is a key indicator of its purity and is typically determined using a melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which the last solid particle liquefies are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

Chemical Reactivity and Applications

4-Bromo-2-methylbenzenesulfonyl chloride is a reactive compound, primarily used as a sulfonylating agent in organic synthesis.^[5] The sulfonyl chloride functional group is a potent electrophile, readily undergoing nucleophilic substitution reactions.^[4]

A principal application is its reaction with primary or secondary amines to form stable sulfonamides.^[5] This reaction is fundamental in the synthesis of various biologically active molecules.^[6]



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Caption: Synthesis of a sulfonamide from **4-Bromo-2-methylbenzenesulfonyl chloride**.

Safety and Handling

4-Bromo-2-methylbenzenesulfonyl chloride is classified as a hazardous substance, causing severe skin burns and eye damage, and is harmful if swallowed.^{[1][2]} It should be handled with appropriate personal protective equipment, including gloves, eye protection, and a face shield, in a well-ventilated area or fume hood.^[4] Due to its moisture sensitivity, it should be stored under an inert atmosphere.^[2]

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